

"magnesium trisilicate CAS number 14987-04-3 properties"

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Compound of Interest

Compound Name: Magnesium Trisilicate

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An In-depth Technical Guide to **Magnesium Trisilicate** (CAS Number: 14987-04-3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, pharmacological actions, and analytical methodologies related to **magnesium trisilicate** (CAS No. 14987-04-3). The information is curated for professionals in research and development, offering detailed data, experimental protocols, and visual representations of key processes.

Core Properties: Physical and Chemical Data

Magnesium trisilicate is an inorganic compound, typically a hydrated synthetic magnesium silicate, with the approximate chemical formula $\text{Mg}_2\text{Si}_3\text{O}_8 \cdot x\text{H}_2\text{O}$.^{[1][2]} It is a fine, white, odorless, and tasteless powder that is free from grittiness.^{[1][3]} Its primary use in pharmaceuticals is as a non-systemic antacid with slow-acting but prolonged effects.^{[2][4]}

Table 1: Physicochemical Properties of Magnesium Trisilicate

Property	Value	Source(s)
CAS Number	14987-04-3 (Anhydrous)	[5]
Molecular Formula	Mg ₂ Si ₃ O ₈ (Anhydrous)	[6]
Molecular Weight	260.86 g/mol (Anhydrous)	[1][6]
Appearance	Fine, white or almost white, odorless, tasteless powder.[1][7]	[1][3][7]
Solubility	Practically insoluble in water and ethanol.[2][7] Soluble in dilute mineral acids.[8]	[2][7][8]
Water Solubility: ~0.268 g/L at 30°C.[1][9]	[1][9]	
Density	True Density: ~2.7 g/cm ³ . [1]	[1]
pH	6.3 - 9.5 (5% slurry).[6]	[6]
Melting Point	Decomposes above 1000°C. [1]	[1]
Particle Size	Typically 1 to 50 µm for pharmaceutical applications.[1]	[1]

Table 2: Pharmacopeial Compositional Requirements

Parameter	USP Specification	Ph. Eur. Specification	Source(s)
Magnesium Oxide (MgO)	≥ 20.0% (ignited basis)	≥ 29.0% (ignited substance)	[2][10]
Silicon Dioxide (SiO ₂)	≥ 45.0% (ignited basis)	≥ 65.0% (ignited substance)	[2][10]
Loss on Ignition / Water	17.0% - 34.0%	17% - 34%	[7][10]
Ratio of SiO ₂ to MgO	2.10 - 2.37	Not Specified	[11]

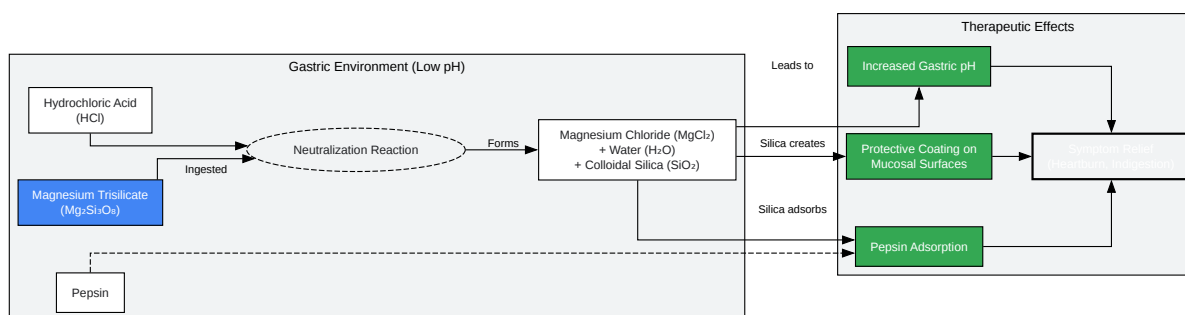
Pharmacology and Mechanism of Action

Magnesium trisilicate is a slow-acting antacid.[6] Its pharmacological effects are primarily localized to the gastrointestinal tract.

Mechanism of Action

The therapeutic action of **magnesium trisilicate** is twofold. First, it neutralizes gastric hydrochloric acid (HCl) in a slow, sustained reaction, which increases the gastric pH.[12] Second, the reaction produces gelatinous silicon dioxide, which coats the gastrointestinal mucosa, offering a protective barrier against acid and pepsin.[4][6][12] This colloidal silica can also adsorb pepsin, further reducing its proteolytic activity on the gastric lining.[1][4]

The primary chemical reaction in the stomach is: $\text{Mg}_2\text{Si}_3\text{O}_8 + 4\text{HCl} \rightarrow 2\text{MgCl}_2 + 3\text{SiO}_2 + 2\text{H}_2\text{O}$



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Caption: Mechanism of action of **Magnesium Trisilicate** in the stomach.

Pharmacokinetics and Drug Interactions

Due to its insolubility, **magnesium trisilicate** has minimal systemic absorption.[1] The onset of its neutralizing action is gradual; in 0.1 N HCl, less than 30% reacts within the first 15 minutes, and less than 60% reacts within the first hour.[6] This slow but prolonged action provides sustained relief.[4]

Magnesium trisilicate can interact with various drugs through several mechanisms:

- **Adsorption:** Its large surface area allows it to adsorb other drugs, reducing their absorption and bioavailability.[2][13] Examples include nitrofurantoin, ciprofloxacin, and tetracyclines. [13][14][15]
- **Chelation:** It can form complexes with certain drugs, impairing their absorption.[2]

- Altered Gastric pH: By increasing stomach pH, it can affect the dissolution and absorption of pH-dependent drugs and damage the enteric coating of some tablets.[\[14\]](#)

A washout period of at least 2 hours between the administration of **magnesium trisilicate** and other medications is generally recommended to minimize these interactions.[\[16\]](#)

Experimental Protocols

This section details methodologies for the synthesis and analysis of **magnesium trisilicate**, based on established pharmacopeial and scientific literature.

Synthesis via Precipitation

A common method for synthesizing **magnesium trisilicate** is through a precipitation reaction between a soluble magnesium salt (e.g., magnesium sulfate) and a sodium silicate solution.

[\[11\]](#)[\[17\]](#)[\[18\]](#)



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Caption: General workflow for the synthesis of **Magnesium Trisilicate**.

Protocol:

- Preparation of Reactants: Prepare separate aqueous solutions of magnesium sulfate and sodium silicate at specified concentrations.[\[18\]](#)
- Precipitation: Feed the two solutions concurrently and continuously into a reaction vessel at a controlled rate and temperature (e.g., room temperature).[\[18\]](#) Maintain a slight excess of magnesium sulfate in the mother liquor to ensure complete reaction.[\[18\]](#)
- Filtration and Washing: The resulting slurry containing the **magnesium trisilicate** precipitate is filtered, often using a vacuum drum filter. The filter cake is washed thoroughly with water to remove soluble salts like sodium sulfate.[\[18\]](#)
- Drying: The washed filter cake is dried to yield the final powder, for example, by spray drying.[\[18\]](#)

Identification Test (as per USP)

This protocol confirms the presence of magnesium and silicate.[\[10\]](#)[\[19\]](#)

- Magnesium Test: a. Mix approximately 500 mg of the sample with 10 mL of 3 N hydrochloric acid. b. Filter the solution. c. Neutralize the filtrate to litmus paper with 6 N ammonium hydroxide. d. The resulting solution should give a positive test for magnesium (e.g., formation of a precipitate with disodium hydrogen phosphate).[\[10\]](#)[\[19\]](#)
- Silicate Test (Bead Test): a. Prepare a bead by fusing a few crystals of sodium ammonium phosphate on a platinum loop in a Bunsen burner flame until it is clear and transparent.[\[10\]](#)[\[19\]](#) b. Bring the hot bead into contact with the **magnesium trisilicate** sample. c. Fuse again in the flame. d. Upon cooling, silica will appear as an opaque, web-like structure floating within the bead.[\[10\]](#)[\[19\]](#)

Assay for Magnesium Oxide and Silicon Dioxide (as per USP)

These assays quantify the active components of the material.

Assay for Magnesium Oxide (Titration):

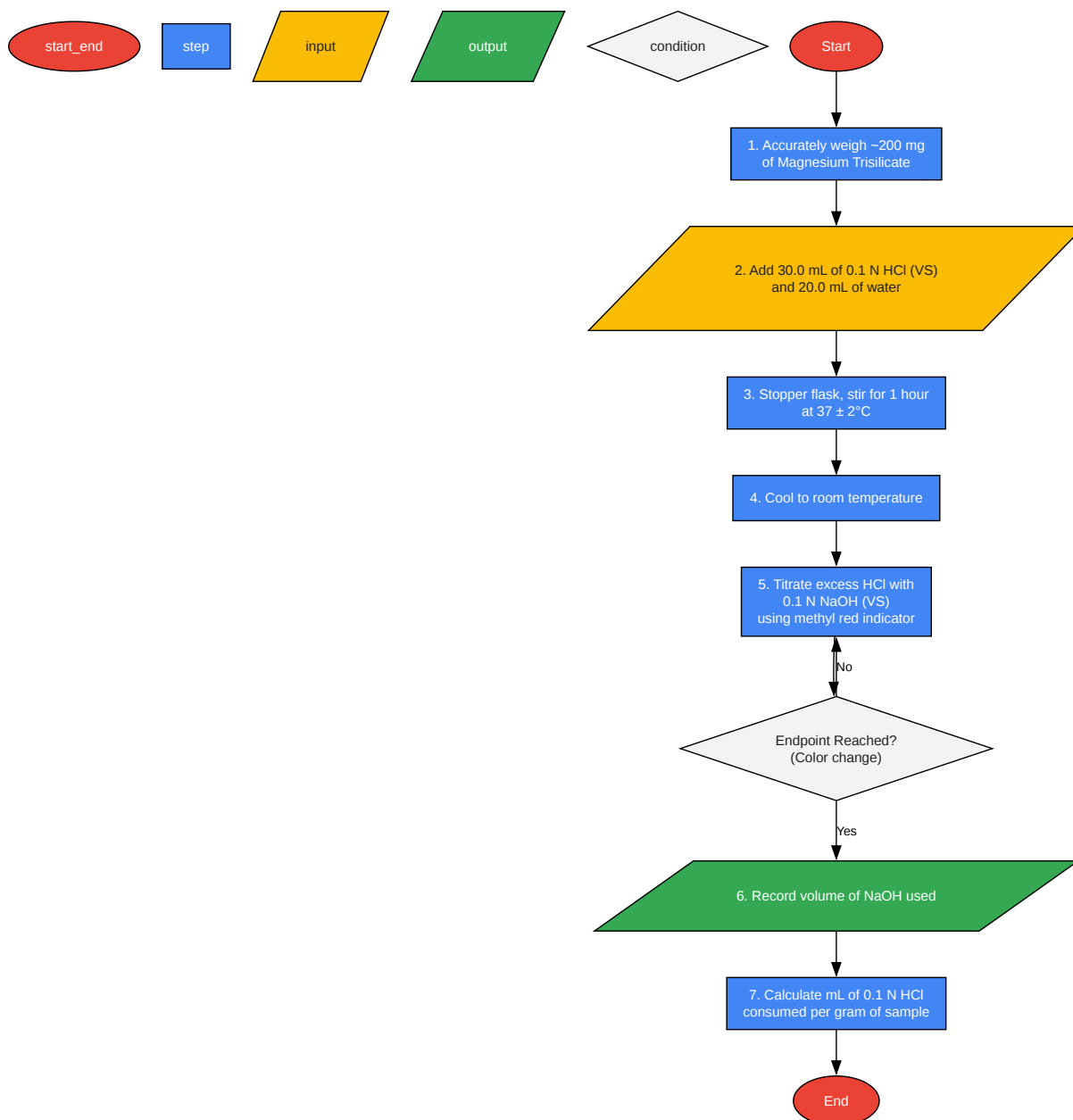
- Accurately weigh about 1.5 g of the sample and transfer to a 250-mL conical flask.[\[10\]](#)
- Add 50.0 mL of 1 N sulfuric acid (VS).
- Digest on a steam bath for 1 hour.[\[10\]](#)
- Cool the solution to room temperature.
- Add methyl orange as an indicator.
- Titrate the excess sulfuric acid with 1 N sodium hydroxide (VS).[\[10\]](#)
- Calculate the amount of MgO based on the volume of sulfuric acid consumed (Each mL of 1 N sulfuric acid is equivalent to 20.15 mg of MgO).[\[10\]](#)

Assay for Silicon Dioxide (Gravimetric):

- Accurately weigh about 700 mg of the sample into a platinum dish.[\[10\]](#)
- Add 10 mL of 1 N sulfuric acid and heat on a steam bath to dryness.
- Treat the residue with 25 mL of water and digest on a steam bath for 15 minutes.[\[10\]](#)
- Decant the supernatant through an ashless filter paper. Wash the residue by decantation three times with hot water, passing the washings through the filter.
- Transfer the residue completely to the filter and wash thoroughly with hot water.
- Transfer the filter paper and its contents to a platinum crucible. Ignite to a constant weight. The weight of the residue is the amount of silicon dioxide.[\[10\]](#)[\[20\]](#)

Acid-Neutralizing Capacity Test

This is a critical performance test for antacids, determining the quantity of acid a given amount of the substance can neutralize. The USP method involves a back titration.[\[10\]](#)[\[21\]](#)



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Caption: Experimental workflow for the Acid-Neutralizing Capacity test.

Protocol (based on USP <301>):

- Sample Preparation: Accurately weigh about 200 mg of **magnesium trisilicate** and transfer it to a glass-stoppered, 125-mL conical flask.[19][22]
- Acid Addition: Add 30.0 mL of 0.1 N hydrochloric acid VS and 20.0 mL of water.[19]
- Reaction: Stopper the flask and place it in a 37°C water bath. Stir continuously for 1 hour.[22]
- Titration: Cool the solution to room temperature. Add a few drops of methyl red indicator and titrate the excess hydrochloric acid with 0.1 N sodium hydroxide VS.[10]
- Calculation: The volume of acid consumed is calculated by subtracting the volume of acid consumed by the sodium hydroxide from the initial volume of hydrochloric acid added. The result is expressed as mL of 0.1 N HCl consumed per gram of substance.[10] The USP specifies that 1 g of **magnesium trisilicate** (anhydrous basis) consumes not less than 140 mL and not more than 160 mL of 0.10 N hydrochloric acid.[10]

Safety and Handling

According to Safety Data Sheets (SDS), **magnesium trisilicate** is not classified as a hazardous substance.[23][24]

- Handling: Standard laboratory practices should be observed. Avoid dust formation and inhalation. Use in a well-ventilated area.
- Personal Protective Equipment (PPE): Safety glasses and gloves are recommended. If dust is generated, respiratory protection may be necessary.[23]
- Storage: Store in well-closed containers in a cool, dry place, protected from moisture.[11][25]

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